

Application Notes and Protocols: Preparing PF-02413873 Stock Solutions in DMSO

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Compound of Interest

Compound Name: PF-02413873

Cat. No.: B1679670

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Introduction

PF-02413873 is a potent and selective, nonsteroidal progesterone receptor (PR) antagonist.[1][2][3][4] It functions as a competitive antagonist, blocking the binding of progesterone to its receptor and subsequent nuclear translocation, thereby inhibiting progesterone-mediated signaling.[1][3][4] This compound is under investigation for its therapeutic potential in conditions such as endometriosis.[1][4][5] Accurate and consistent preparation of stock solutions is critical for reliable in vitro and in vivo experimental results. This document provides a detailed protocol for the preparation of **PF-02413873** stock solutions in dimethyl sulfoxide (DMSO).

Quantitative Data Summary

For ease of reference, the key properties of **PF-02413873** are summarized in the table below.

Property	Value	Source
Chemical Name	4-((3-cyclopropyl-5-methyl-1-((methylsulfonyl)methyl)-1H-pyrazol-4-yl)oxy)-2,6-dimethylbenzonitrile	[2]
Molecular Weight	359.44 g/mol	[2]
CAS Number	936345-35-6	[2]
Mechanism of Action	Progesterone Receptor (PR) Antagonist	[1][2][3][4]
Binding Affinity (K _i)	2.6 nM to 9.7 nM	[1][2][3]
Purity	>98%	[2]

Experimental Protocols

Materials and Equipment

- **PF-02413873** powder
- Anhydrous or molecular sieves-treated Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM PF-02413873 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for in vitro studies. Adjustments can be made based on specific experimental needs.

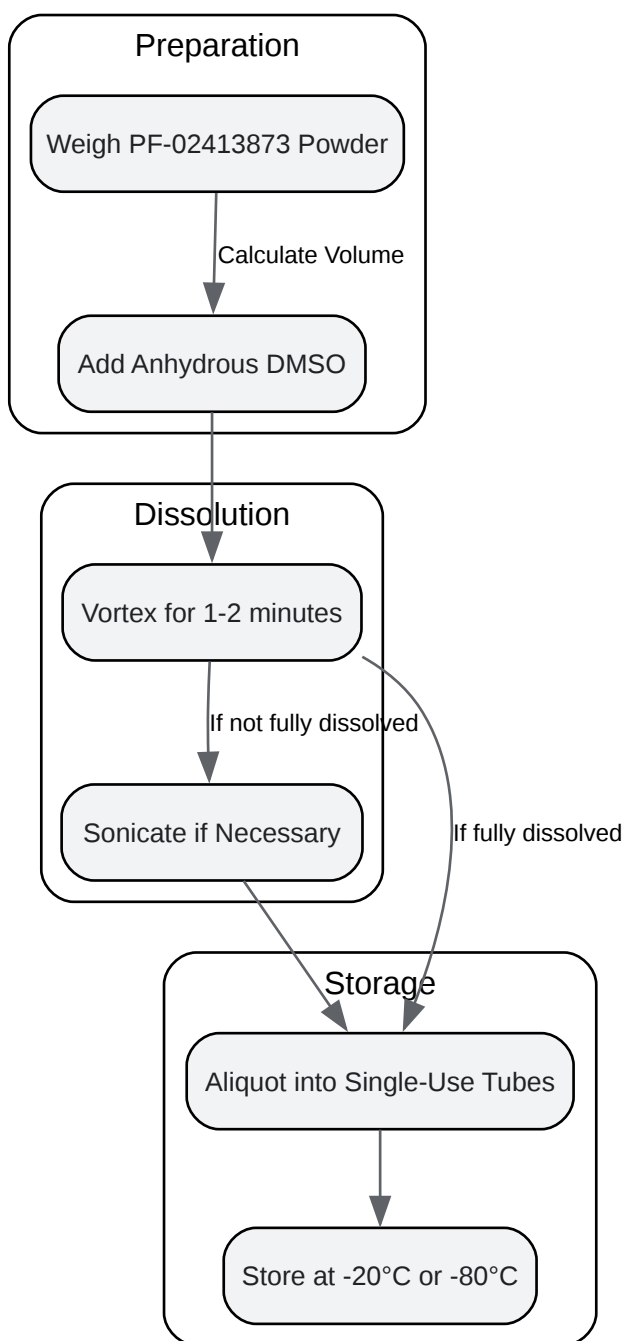
- Pre-weighing Preparations:
 - Ensure the analytical balance is calibrated and level.
 - Place a sterile microcentrifuge tube on the balance and tare to zero.
- Weighing **PF-02413873**:
 - Carefully weigh out the desired amount of **PF-02413873** powder into the tared tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.59 mg of **PF-02413873**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - $\text{Mass} = 10 \text{ mM} \times 1 \text{ mL} \times 359.44 \text{ g/mol} / 1000 = 3.59 \text{ mg}$
- Solubilization in DMSO:
 - Add the appropriate volume of DMSO to the tube containing the weighed **PF-02413873**. For a 10 mM solution using 3.59 mg of the compound, add 1 mL of DMSO.
 - Cap the tube securely.
- Dissolution:
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure all solid has dissolved.
 - If precipitation or cloudiness persists, sonicate the tube in a water bath for 5-10 minutes. Gentle warming (to no more than 37°C) can also aid dissolution, but care should be taken to avoid degradation.
- Storage of Stock Solution:

- For long-term storage, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[6\]](#)
- For short-term storage, the solution can be kept at 4°C for up to 2 weeks.[\[2\]](#)

Preparation of Working Solutions

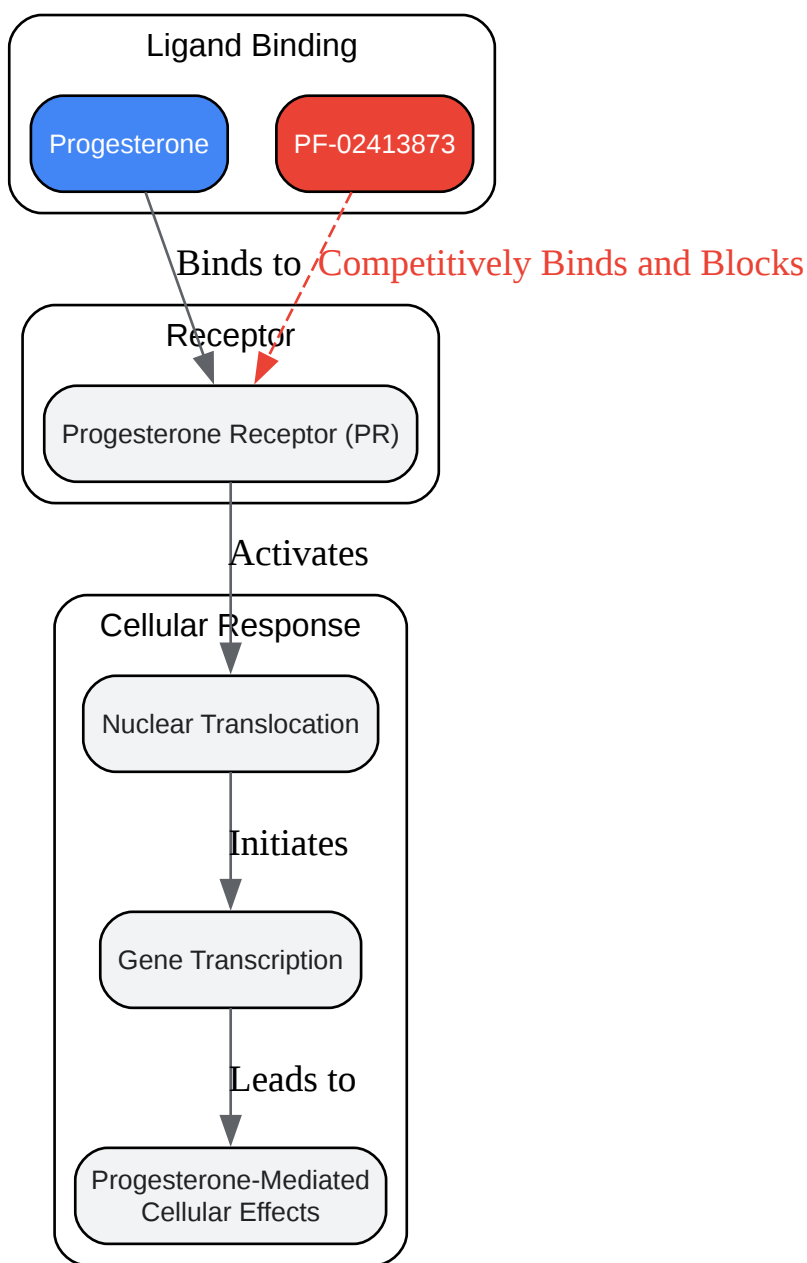
For cell-based assays, the concentrated DMSO stock solution must be further diluted in the appropriate cell culture medium to the final desired concentration. It is crucial to ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells (typically $\leq 0.1\%$).

Visualizations



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Caption: Workflow for preparing **PF-02413873** stock solution.



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Caption: Mechanism of action of **PF-02413873** as a PR antagonist.

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